

# An In-depth Technical Guide to 1-Hydroxycyclopentanecarbonitrile: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	1-Hydroxycyclopentanecarbonitrile
CAS No.:	5117-85-1
Cat. No.:	B1295621

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## Introduction

**1-Hydroxycyclopentanecarbonitrile**, also known as cyclopentanone cyanohydrin, is a bifunctional organic molecule of significant interest to the scientific community, particularly those engaged in pharmaceutical research and drug development.<sup>[1][2]</sup> Its unique molecular architecture, featuring a hydroxyl (-OH) and a nitrile (-C≡N) group on the same carbon atom of a cyclopentane ring, imparts a versatile reactivity profile, positioning it as a valuable intermediate in the synthesis of a diverse array of more complex molecules.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of the chemical and physical properties of **1-hydroxycyclopentanecarbonitrile**, detailed synthesis protocols, an exploration of its reactivity, and essential safety and handling information.

## Molecular Structure and Identification

The structural integrity of a molecule is fundamental to its chemical behavior. **1-Hydroxycyclopentanecarbonitrile** is an achiral molecule as it lacks a stereogenic center.<sup>[1]</sup>

The core of the molecule is a five-membered cyclopentane ring, with both a hydroxyl and a nitrile functional group attached to the first carbon atom.[1]

Below is a DOT script representation of the 2D chemical structure of **1-Hydroxycyclopentanecarbonitrile**.

Caption: 2D structure of **1-Hydroxycyclopentanecarbonitrile**.

Systematic identification of this compound is crucial for unambiguous communication in a research setting. Its IUPAC name is 1-hydroxycyclopentane-1-carbonitrile.[1][4] It is registered under the CAS number 5117-85-1.[4] Other identifiers include its InChI and SMILES notations, which are provided in the table below for computational chemistry applications.[1][4]

Identifier	Value
IUPAC Name	1-hydroxycyclopentane-1-carbonitrile[1][4]
CAS Number	5117-85-1[4]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO[1][3]
Molecular Weight	111.14 g/mol [3][4]
InChI	InChI=1S/C6H9NO/c7-5-6(8)3-1-2-4-6/h8H,1-4H2[1][4]
InChIKey	JZHFFOQSXKDOSX-UHFFFAOYSA-N[1][4]
SMILES	C1CCC(C1)(C#N)O[1][4]

## Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is paramount for its effective use in experimental design, particularly in dissolution, formulation, and reaction scale-up. **1-Hydroxycyclopentanecarbonitrile** is a clear, colorless liquid at room temperature.[1] Its dual functional groups, the polar hydroxyl and nitrile moieties, influence its solubility and other physical characteristics.[1][3]

Property	Value	Source
Appearance	Colorless liquid	[1]
Boiling Point	246.4 °C at 760 mmHg	[3][5]
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[1][3]
Flash Point	102.8 ± 22.6 °C	[1]
Solubility	Enhanced solubility in polar protic and aprotic solvents.	[1]
LogP (Octanol-Water Partition Coefficient)	-0.27	[1]
Refractive Index	1.492	[1]

The negative LogP value indicates a slight preference for aqueous phases, a critical consideration in biphasic reaction systems and extraction protocols.[1]

## Synthesis Protocols

The most prevalent and straightforward synthesis of **1-hydroxycyclopentanecarbonitrile** involves the nucleophilic addition of a cyanide anion to cyclopentanone. This reaction is a classic example of cyanohydrin formation.

### Protocol: Synthesis from Cyclopentanone

This protocol is based on the well-established reaction of ketones with cyanide salts. The choice of a slightly acidic medium is crucial to protonate the intermediate alkoxide without causing significant hydrolysis of the nitrile.

Materials:

- Cyclopentanone
- Sodium cyanide (NaCN) or Potassium cyanide (KCN)
- Acetic acid (glacial)

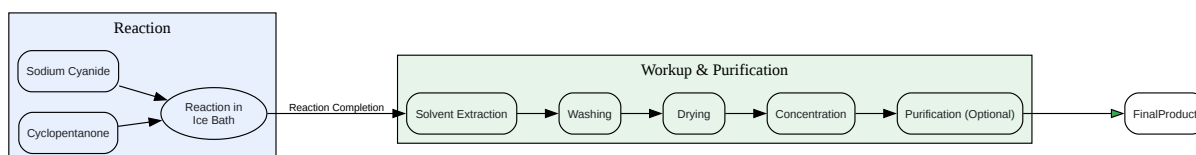
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Ice bath
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel

#### Step-by-Step Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, equip a round-bottom flask with a magnetic stir bar. Place the flask in an ice bath to maintain a low temperature.
- **Addition of Reactants:** To the flask, add cyclopentanone followed by an aqueous solution of sodium cyanide.
- **Acidification:** While stirring vigorously, slowly add glacial acetic acid dropwise to the reaction mixture. The acid protonates the cyanide to form hydrogen cyanide in situ, which then attacks the carbonyl carbon of cyclopentanone.
- **Reaction Monitoring:** Allow the reaction to stir in the ice bath for 1-2 hours. The progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the cyclopentanone spot.
- **Workup:** Once the reaction is complete, transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with diethyl ether (3x). The organic layers contain the desired product.
- **Washing:** Combine the organic extracts and wash with a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acid, followed by a wash with brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **1-hydroxycyclopentanecarbonitrile**.
- **Purification (Optional):** The crude product can be purified further by vacuum distillation if a higher purity is required.

The following diagram illustrates the workflow for the synthesis of **1-Hydroxycyclopentanecarbonitrile**.



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Caption: Synthesis workflow for **1-Hydroxycyclopentanecarbonitrile**.

## Chemical Reactivity and Synthetic Utility

The synthetic versatility of **1-hydroxycyclopentanecarbonitrile** stems from the presence of two reactive functional groups: the hydroxyl group and the nitrile group. This dual functionality allows for a range of chemical transformations, making it a valuable building block in organic synthesis.<sup>[1]</sup>

### Reactions of the Nitrile Group

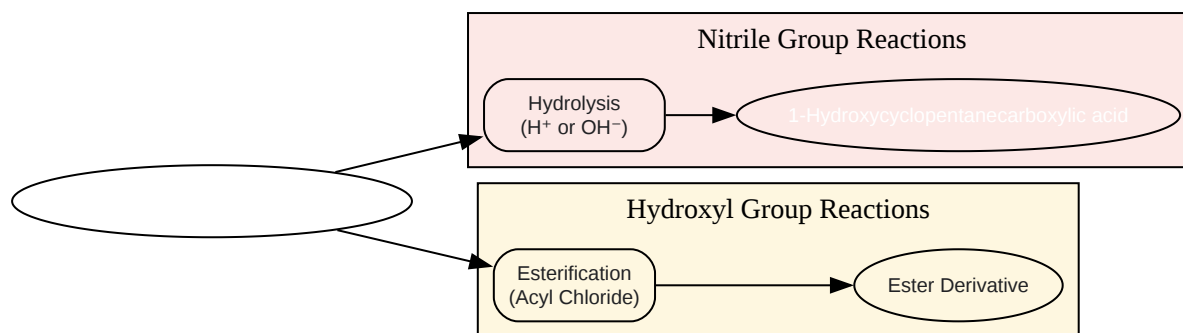
- **Hydrolysis:** The nitrile group can be hydrolyzed under either acidic or basic conditions to yield 1-hydroxycyclopentanecarboxylic acid.<sup>[1]</sup> This transformation is a key step in the synthesis of various substituted cyclopentane derivatives.

- Reduction: The nitrile can be reduced to a primary amine (1-aminomethyl-1-cyclopentanol) using reducing agents such as lithium aluminum hydride ( $\text{LiAlH}_4$ ) or catalytic hydrogenation. This provides a route to amino alcohols.
- Nucleophilic Addition: Grignard reagents and organolithium compounds can add to the nitrile carbon to form ketones after hydrolysis of the intermediate imine.

## Reactions of the Hydroxyl Group

- Esterification: The hydroxyl group can be acylated to form esters.
- Etherification: The hydroxyl group can be converted to an ether by reaction with alkyl halides under basic conditions (Williamson ether synthesis).
- Oxidation: Oxidation of the secondary alcohol is not possible without breaking the C-C bond.

The following diagram illustrates a key reactivity pathway of **1-Hydroxycyclopentanecarbonitrile**.



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Caption: Reactivity pathways of **1-Hydroxycyclopentanecarbonitrile**.

The ability to selectively react at either the hydroxyl or the nitrile group, or to modify both, underscores the importance of **1-hydroxycyclopentanecarbonitrile** as a versatile intermediate in the synthesis of pharmaceuticals and other fine chemicals.<sup>[1][3]</sup>

## Spectroscopic Data

Spectroscopic analysis is indispensable for the structural elucidation and purity assessment of chemical compounds.

Spectroscopic Technique	Key Features
$^1\text{H}$ NMR	The methylene protons of the cyclopentane ring typically appear as multiplets in the range of 1.5-4.0 ppm. The hydroxyl proton often presents as a broad singlet between 3-5 ppm, with its chemical shift being concentration and solvent dependent.[1]
$^{13}\text{C}$ NMR	A characteristic signal for the nitrile carbon is observed at approximately 115-120 ppm. The carbon atoms of the cyclopentane ring resonate in the aliphatic region between 20-80 ppm.[1]
IR Spectroscopy	A strong, sharp absorption band characteristic of the C≡N stretch is observed around 2250 $\text{cm}^{-1}$ . A broad absorption band in the region of 3200-3600 $\text{cm}^{-1}$ corresponds to the O-H stretch of the hydroxyl group.
Mass Spectrometry (GC-MS)	The mass spectrum can be used to confirm the molecular weight of the compound.[4]

Researchers are encouraged to consult spectral databases such as SpectraBase for reference spectra.[6]

## Safety and Handling

As with all chemicals, proper safety precautions must be observed when handling **1-hydroxycyclopentanecarbonitrile**. It is classified as a hazardous substance.

GHS Hazard Statements:

- H301: Toxic if swallowed[5]

- H311: Toxic in contact with skin[5]
- H331: Toxic if inhaled[5]
- H410: Very toxic to aquatic life with long-lasting effects[5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P273: Avoid release to the environment.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.  
[5]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5]

Always handle this compound in a well-ventilated chemical fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1]

## Conclusion

**1-Hydroxycyclopentanecarbonitrile** is a versatile and valuable chemical intermediate with significant potential in organic synthesis, particularly for the development of novel pharmaceutical agents and materials.[1][3] Its unique combination of hydroxyl and nitrile functionalities on a cyclopentane scaffold allows for a wide range of chemical modifications. A thorough understanding of its properties, synthesis, and reactivity, coupled with stringent adherence to safety protocols, will enable researchers and scientists to fully harness the synthetic potential of this important molecule.

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